

# 3-(Trifluoromethyl)benzyl bromide handling and safety precautions

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## Compound of Interest

Compound Name: **3-(Trifluoromethyl)benzyl bromide**

Cat. No.: **B139568**

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## Technical Support Center: 3-(Trifluoromethyl)benzyl bromide

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **3-(Trifluoromethyl)benzyl bromide**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **3-(Trifluoromethyl)benzyl bromide**?

**A1:** **3-(Trifluoromethyl)benzyl bromide** is a combustible liquid that causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is also a lachrymator, meaning it can cause irritation and tearing of the eyes.[\[5\]](#) The vapors can be irritating to the respiratory system.[\[5\]](#)

**Q2:** What personal protective equipment (PPE) is mandatory when handling this chemical?

**A2:** To ensure safety, a comprehensive set of PPE should be worn. This includes tight-sealing safety goggles, a face shield, chemical-resistant gloves, and protective clothing to prevent skin exposure.[\[1\]](#)[\[6\]](#) A NIOSH-approved respirator with a suitable filter (e.g., type ABEK) is also recommended, especially when working outside of a fume hood.[\[6\]](#)

**Q3:** How should I properly store **3-(Trifluoromethyl)benzyl bromide**?

A3: Store the chemical in a tightly closed, original container in a dry, cool, and well-ventilated area designated for corrosives.[1][3][7] It should be kept away from heat, sparks, open flames, and other sources of ignition.[1][3] It is also sensitive to light and air, so proper storage conditions are crucial.[4]

Q4: What materials are incompatible with **3-(Trifluoromethyl)benzyl bromide**?

A4: This chemical should not be stored with strong oxidizing agents or strong bases.[1][3][5]

Q5: What should I do in case of accidental skin or eye contact?

A5: For skin contact, immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[1][4][7] For eye contact, immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[1][2] In both cases, seek immediate medical attention.[1][4]

Q6: What is the proper procedure for cleaning up a small spill?

A6: For a small spill, ensure adequate ventilation and remove all ignition sources.[1] Wear appropriate PPE, and absorb the spill with an inert absorbent material like sand or silica gel.[1] Collect the material into a suitable, closed container for disposal.[1]

## Troubleshooting Guide

Issue	Possible Cause	Solution
Irritation to eyes or respiratory tract during handling	Inadequate ventilation or improper PPE.	Move to a well-ventilated area or use a chemical fume hood. [1] Ensure you are wearing appropriate PPE, including safety goggles and a respirator.[6]
Material has changed color or appears degraded	Improper storage (exposure to light, air, or moisture).	Do not use the material. Dispose of it according to your institution's guidelines. Review storage procedures to ensure the container is tightly sealed and stored in a cool, dark, and dry place.[4][7]
Container pressure appears to have built up	Instability of the chemical, possibly due to contamination or improper storage.	Handle with extreme caution. Open the container carefully in a fume hood, pointing it away from you.[4]

## Quantitative Data Summary

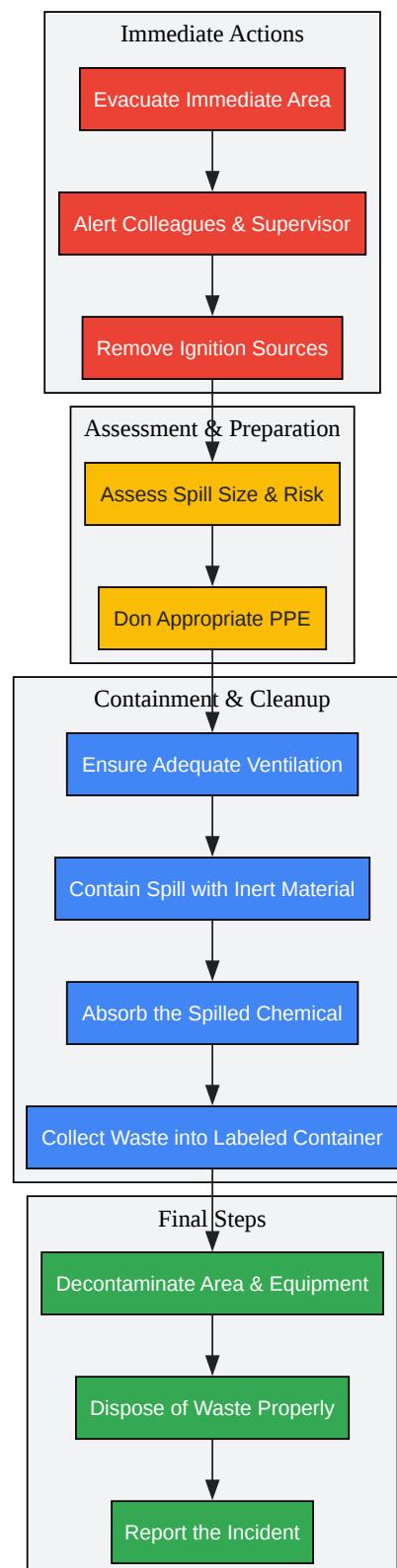
Property	Value	Source(s)
CAS Number	402-23-3	[3]
Molecular Formula	C8H6BrF3	[4]
Molecular Weight	239.03 g/mol	[3]
Density	1.565 g/mL at 25 °C	
Boiling Point	69 °C / 4 mmHg	
Flash Point	88 °C (190.4 °F) - closed cup	

## Experimental Protocols

While specific experimental protocols will vary based on the research application, the following general guidelines should always be followed:

- Preparation: Before starting any experiment, ensure that a current Safety Data Sheet (SDS) for **3-(Trifluoromethyl)benzyl bromide** is readily available and has been reviewed.[\[1\]](#)
- Engineering Controls: All work with this chemical should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Personal Protective Equipment: Always wear the prescribed PPE, including but not limited to safety goggles, a face shield, chemical-resistant gloves, and a lab coat.
- Dispensing: When transferring or dispensing the chemical, use caution to avoid splashing. Use appropriate tools and techniques to handle the liquid.
- Waste Disposal: All waste materials, including contaminated absorbent materials and empty containers, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

## Visual Workflow: Spill Response Protocol



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Caption: Workflow for handling a chemical spill of **3-(Trifluoromethyl)benzyl bromide**.

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